

Essential Safety and Operational Guidance for Handling (-)-Sabinene

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Compound of Interest

Compound Name: (-)-Sabinene

Cat. No.: B131225

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling volatile compounds like **(-)-Sabinene**. This document provides immediate, essential safety and logistical information, including detailed personal protective equipment (PPE) requirements, handling protocols, and disposal plans to foster a secure research environment.

Physicochemical and Hazard Data

A clear understanding of **(-)-Sabinene**'s properties is the first step toward safe handling. The following table summarizes key quantitative data.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₆	[1]
Molecular Weight	136.23 g/mol	[1]
Appearance	Colorless liquid	[2]
Odor	Herbal, woody, fresh	[2]
Boiling Point	201-202 °C	[2]
Flash Point	36°C (98.0 °F) Closed Cup	[3][4]
Density	0.842 g/cm ³ at 20 °C	[4]
Solubility	Slightly soluble in water; soluble in ethanol and organic solvents	[2]

(-)-Sabinene is classified as a flammable liquid and vapor.[4][5] It is harmful if swallowed and may be fatal if it enters the airways.[5] It can cause skin and serious eye irritation, as well as potential respiratory irritation.[3][5][6] Some sources also indicate it may cause an allergic skin reaction.[2][5]

Personal Protective Equipment (PPE)

The appropriate selection and use of PPE are critical to minimize exposure and ensure personal safety.

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber). Gloves must be inspected prior to use and disposed of in accordance with good laboratory practices. [6]	To prevent skin contact.[7]
Eye/Face Protection	Safety glasses with side-shields or goggles. A face shield may be required for tasks with a high risk of splashing.[6][7]	To protect eyes from chemical splashes.[7]
Skin and Body Protection	Lab coat. For larger quantities or increased risk of exposure, flame-retardant and antistatic protective clothing is recommended.[6]	To prevent skin exposure and protect clothing.[7]
Respiratory Protection	Use in a well-ventilated area. If engineering controls are insufficient, a full-face respirator with appropriate cartridges (e.g., multi-purpose combination (US) or type ABEK (EN 14387)) should be used.[6]	To prevent inhalation of hazardous vapors.[7]

Experimental Protocols: Handling and Storage

Adherence to standardized procedures is essential for safe experimentation.

Handling:

- Work in a well-ventilated area, preferably within a chemical fume hood.[2][6]
- Avoid contact with skin, eyes, and clothing.[6] Do not breathe vapors or mists.[6]

- Keep away from heat, sparks, open flames, and other ignition sources.[1] No smoking.[1]
- Use only non-sparking tools.[1][3]
- Take precautionary measures against static discharge. Ground and bond containers and receiving equipment.[1]
- Wash hands thoroughly after handling.[1]

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[2]
- Keep away from heat and sources of ignition.
- Recommended storage temperature is 2–8 °C.[8]
- Store locked up.[1][3]
- Incompatible with strong oxidizing agents, strong acids, and bases.[2]

Emergency and Disposal Procedures

First Aid:

- If Inhaled: Move the person to fresh air. If symptoms persist, seek medical attention.[2]
- In Case of Skin Contact: Immediately remove all contaminated clothing. Rinse skin with plenty of soap and water. If irritation persists, seek medical advice.[2]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[1][2]
- If Swallowed: Do NOT induce vomiting. Rinse mouth. Seek immediate medical advice.[2][3]

Spill and Leakage:

- Ensure adequate ventilation and remove all sources of ignition.[6]

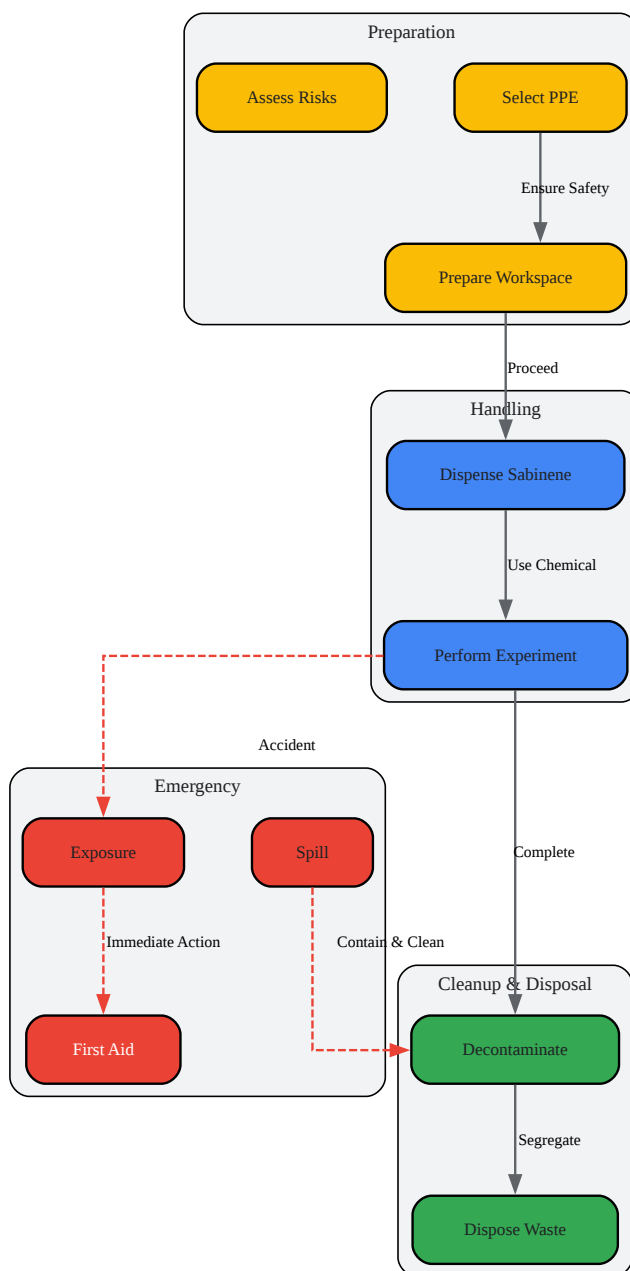
- Use personal protective equipment.[2]
- Absorb the spill with an inert material (e.g., sand, earth).[2]
- Collect the absorbed material in a suitable, closed container for disposal.[2]
- Prevent the product from entering drains.[6]

Disposal:

- Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, national, and international regulations.[1]
- Contaminated packaging should be treated as the substance itself.[8]

Below is a workflow diagram illustrating the key safety and logistical steps for handling **(-)-Sabinene**.

Safe Handling Workflow for (-)-Sabinene



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Caption: Workflow for the safe handling of **(-)-Sabinene**.

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- To cite this document: BenchChem. [Essential Safety and Operational Guidance for Handling (-)-Sabinene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b131225#personal-protective-equipment-for-handling-sabinene]

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